(S)-Prunasin Tetraacetate: Technical Profile & Synthetic Methodology

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(S)-Prunasin Tetraacetate*
CAS No.:	*60981-44-4*
Cat. No.:	*B1145852*

Get Quote

Identity & Chemical Profile

(S)-Prunasin Tetraacetate is the peracetylated derivative of Sambunigrin (the (S)-epimer of Prunasin). Unlike the more common (R)-isomer (Prunasin) found in almonds and stone fruits, the (S)-isomer is less abundant in nature (found in Sambucus nigra) and often requires semi-synthetic or de novo preparation for pharmacological standards.

The "Tetraacetate" form is the stable, lipophilic intermediate used during purification to separate the (R) and (S) diastereomers, which are otherwise difficult to resolve as free glycosides.

© 2026 BenchChem. All rights reserved.

Attribute	Technical Detail
Chemical Name	(S)- -[(2,3,4,6-Tetra-O-acetyl- -D-glucopyranosyl)oxy]benzeneacetonitrile
Common Synonyms	Sambunigrin Tetraacetate; (S)-Prunasin Tetraacetate
CAS Number	60981-44-4
Molecular Formula	C H NO
Molecular Weight	463.44 g/mol
Stereochemistry	(S)-configuration at the benzylic nitrile carbon; D-glucose moiety.[1][2][3][4][5][6][7][8][9][10][11]
Physical State	White to off-white crystalline solid
Solubility	Soluble in CHCl , EtOAc, MeOH; Insoluble in water.

Synthetic Architecture: The "Amide Route"

Direct glycosylation of mandelonitrile (the aglycone) is chemically precarious due to the instability of the cyanohydrin, which exists in equilibrium with benzaldehyde and hydrogen cyanide (HCN). To circumvent this, the industry-standard protocol utilizes a "Masked Nitrile" strategy, specifically the glycosylation of (S)-mandelamide followed by dehydration.

Mechanism & Causality

- Stability Control: The amide group (-CONH

© 2026 BenchChem. All rights reserved.

) is stable under Lewis acid glycosylation conditions, unlike the nitrile (-CN) which can interfere with the oxocarbenium intermediate or decompose.

- Stereoselectivity: Using a trichloroacetimidate donor with a neighboring participating group (C2-acetate) ensures the formation of the

  -glycosidic bond exclusively via anchimeric assistance.

- Dehydration: The final step converts the amide to the nitrile using a mild dehydrating agent (e.g., Trifluoroacetic anhydride) to yield the target **(S)-Prunasin Tetraacetate** without epimerization.

Step-by-Step Protocol (Self-Validating)

- Step 1: Donor Activation
  - Reagents: 2,3,4,6-Tetra-O-acetyl-

    -D-glucopyranosyl trichloroacetimidate, (S)-Mandelamide, BF

    OEt

    (Cat.), CH

    Cl

    (Anhydrous).
  - Process: Dissolve donor and acceptor in DCM at -20°C. Add Lewis acid. Stir 1h.
  - Validation: TLC (Hexane:EtOAc 1:1) should show disappearance of the donor (high R

) and appearance of the glycosylated amide (lower R

).
- Step 2: Dehydration to Nitrile
  - Reagents: Pyridine, Trifluoroacetic Anhydride (TFAA).

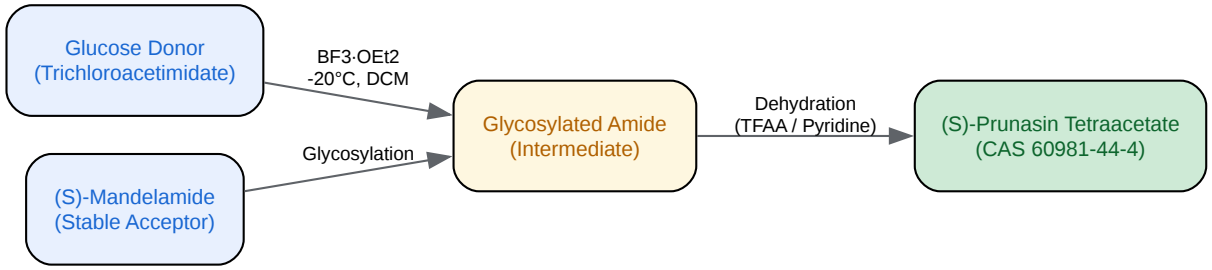
© 2026 BenchChem. All rights reserved.

- Process: Cool the glycosylated amide solution to 0°C. Add Pyridine (4 eq) then TFAA (2 eq). Warm to RT.
- Validation: IR spectroscopy is the critical check here. Look for the appearance of the weak nitrile stretch at ~2250 cm

  and disappearance of amide N-H bands.

Visualization: Synthesis Workflow

The following diagram illustrates the "Amide Route" logic, highlighting the critical dehydration step that bypasses cyanohydrin instability.



Click to download full resolution via product page

Caption: The "Amide Route" synthesis circumvents cyanohydrin instability by installing the nitrile group post-glycosylation.

Analytical Characterization & Quality Control

Distinguishing **(S)-Prunasin Tetraacetate** (CAS 60981-44-4) from its (R)-epimer (CAS 60981-47-7) requires high-resolution techniques.

NMR Spectroscopy (Diagnostic Signals)

- H NMR (CDCl

  , 400 MHz):

  - Anomeric Proton (H-1'): The

-linkage typically appears as a doublet at

4.5–4.7 ppm with a coupling constant

Hz (confirming diaxial relationship).

- Benzylic Proton (CH-CN): This is the chiral discriminator. In the (S)-isomer, this singlet often shifts slightly upfield relative to the (R)-isomer due to anisotropic shielding differences from the acetyl groups.
- Acetyl Methyls: Four distinct singlets around

  2.0–2.1 ppm.

HPLC Separation of Diastereomers

When synthesizing Prunasin/Sambunigrin, a racemic mixture often forms if the starting material was not enantiopure.

- Column: Chiralcel OD-H or equivalent amylose-based stationary phase.
- Mobile Phase: Hexane:Isopropanol (90:10).
- Result: The tetraacetate derivatives usually show better baseline separation than the free glycosides. The (S)-isomer (Sambunigrin tetraacetate) typically elutes at a different retention time than the (R)-isomer, allowing for preparative resolution.

Applications in Drug Development

- Metabolic Stability Standards: Used to assess the kinetics of

  -glucosidase hydrolysis. The tetraacetate must be deprotected (Zemplén conditions: NaOMe/MeOH) to yield the active (S)-Prunasin for enzyme assays.
- Impurity Profiling: In the extraction of Amygdalin (Vitamin B17) or Prunasin from natural sources, the (S)-isomer is a common impurity or artifact of epimerization during extraction. CAS 60981-44-4 serves as the definitive reference standard for QC.
- Prodrug Design: The peracetylated form improves membrane permeability (Caco-2 permeability) compared to the free glycoside, making it a model for studying passive

© 2026 BenchChem. All rights reserved.

transport of cyanogenic glycosides before intracellular hydrolysis.

References

- ChemicalRegister.**(S)-Prunasin Tetraacetate** (CAS No. 60981-44-4) Supplier Data. Retrieved from
- Nakajima, N., & Ubukata, M. (1998).[3] Facile Synthesis of Cyanogen Glycosides (R)-Prunasin, Linamarin and (S)-Heterodendrin.[4] Bioscience, Biotechnology, and Biochemistry. [3] Retrieved from
- ChemSrc.**(S)-Prunasin Tetraacetate** Physicochemical Properties. Retrieved from
- PubChem.Amygdalin and Prunasin Related Compounds. National Library of Medicine. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Amygdalin - Wikipedia [en.wikipedia.org]
- 2. PRUNASIN | 99-18-3 [chemicalbook.com]
- 3. Prunasin | CAS#:99-18-3 | Chemsrc [chemsrc.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Buy Online CAS Number 60981-47-7 - TRC - (R)-Prunasin Tetraacetate | LGC Standards [lgcstandards.com]
- 6. cdn.usbio.net [cdn.usbio.net]
- 7. researchgate.net [researchgate.net]
- 8. Specializing in chemical and biological research products and service to meet the research needs of global customers [coompo.com]
- 9. researchgate.net [researchgate.net]

- 10. Amygdalin | C20H27NO11 | CID 656516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(S)-Prunasin Tetraacetate: Technical Profile & Synthetic Methodology]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145852/docs#s-prunasin-tetraacetate-technical-profile-synthetic-methodology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.